

In-Depth Technical Guide: Safety and Handling of 1-Benzothiophene-5-carbaldehyde

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Compound of Interest

Compound Name: 1-Benzothiophene-5-carbaldehyde

Cat. No.: B158884

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-benzothiophene-5-carbaldehyde**, a compound utilized in various research and development applications, particularly in medicinal chemistry and drug discovery.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Classification

1-Benzothiophene-5-carbaldehyde is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements. It is imperative to understand these hazards before handling the compound.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific target organ toxicity — Single exposure	3 (Respiratory tract irritation)

Source: Aggregated data from multiple safety data sheets.

Table 2: Hazard and Precautionary Statements

Code	Statement
Hazard Statements	
H302	Harmful if swallowed.
H312	Harmful in contact with skin.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H332	Harmful if inhaled.
H335	May cause respiratory irritation.
Precautionary Statements	
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source: Aggregated data from multiple safety data sheets.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **1-benzothiophene-5-carbaldehyde** is essential for its safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C9H6OS	[4]
Molecular Weight	162.21 g/mol	[4]
Appearance	Solid	
Melting Point	53 °C	[5]
Boiling Point	303.2±15.0 °C (Predicted)	[5]
Density	1.300±0.06 g/cm3 (Predicted)	[5]
Storage Temperature	2-8°C under inert gas (nitrogen or Argon)	[5]

Experimental Protocols for Safe Handling and Storage

The following protocols provide detailed methodologies for the safe handling, storage, and disposal of **1-benzothiophene-5-carbaldehyde** in a laboratory setting.

General Safe Handling Protocol

This protocol outlines the essential steps for safely handling **1-benzothiophene-5-carbaldehyde** during routine laboratory procedures.

Methodology:

- Engineering Controls: All manipulations of **1-benzothiophene-5-carbaldehyde** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times. Inspect gloves for any signs of degradation or puncture before use.

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Lab Coat: A flame-resistant lab coat must be worn and fully fastened.
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.
- Dispensing and Weighing:
 - Perform all weighing and dispensing of the solid compound within a fume hood or a ventilated balance enclosure.
 - Use a spatula for transferring the solid to minimize dust generation.
 - Ensure the balance is decontaminated after use.
- Reactions and Procedures:
 - Set up all reactions in the fume hood.
 - Avoid heating the compound near open flames or spark sources. Use controlled heating methods such as heating mantles or oil baths.
 - Keep containers tightly closed when not in use to prevent the release of vapors.
- Hygiene Practices:
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
 - Do not eat, drink, or smoke in areas where the chemical is handled.

Storage Protocol

Proper storage is critical to maintain the stability of **1-benzothiophene-5-carbaldehyde** and prevent accidental exposure.

Methodology:

- Container: Store the compound in its original, tightly sealed container. If transferred to a secondary container, ensure it is clearly labeled with the chemical name, CAS number (10133-30-9), and all relevant hazard pictograms.
- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.
 - The recommended storage temperature is between 2-8°C.[5]
 - Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[5]
- Incompatible Materials: Keep away from strong oxidizing agents, strong bases, and strong reducing agents.
- Segregation: Store separately from incompatible materials and foodstuffs.

Disposal Protocol

All waste containing **1-benzothiophene-5-carbaldehyde** must be treated as hazardous waste and disposed of according to institutional and local regulations.

Methodology:

- Waste Collection:
 - Collect all solid and liquid waste containing **1-benzothiophene-5-carbaldehyde** in designated, clearly labeled, and sealed hazardous waste containers.
 - Do not mix with other waste streams unless compatible.
- Decontamination of Lab Equipment:
 - Rinse contaminated glassware and equipment with a suitable organic solvent (e.g., acetone or ethanol) in a fume hood.
 - Collect the rinse solvent as hazardous waste.

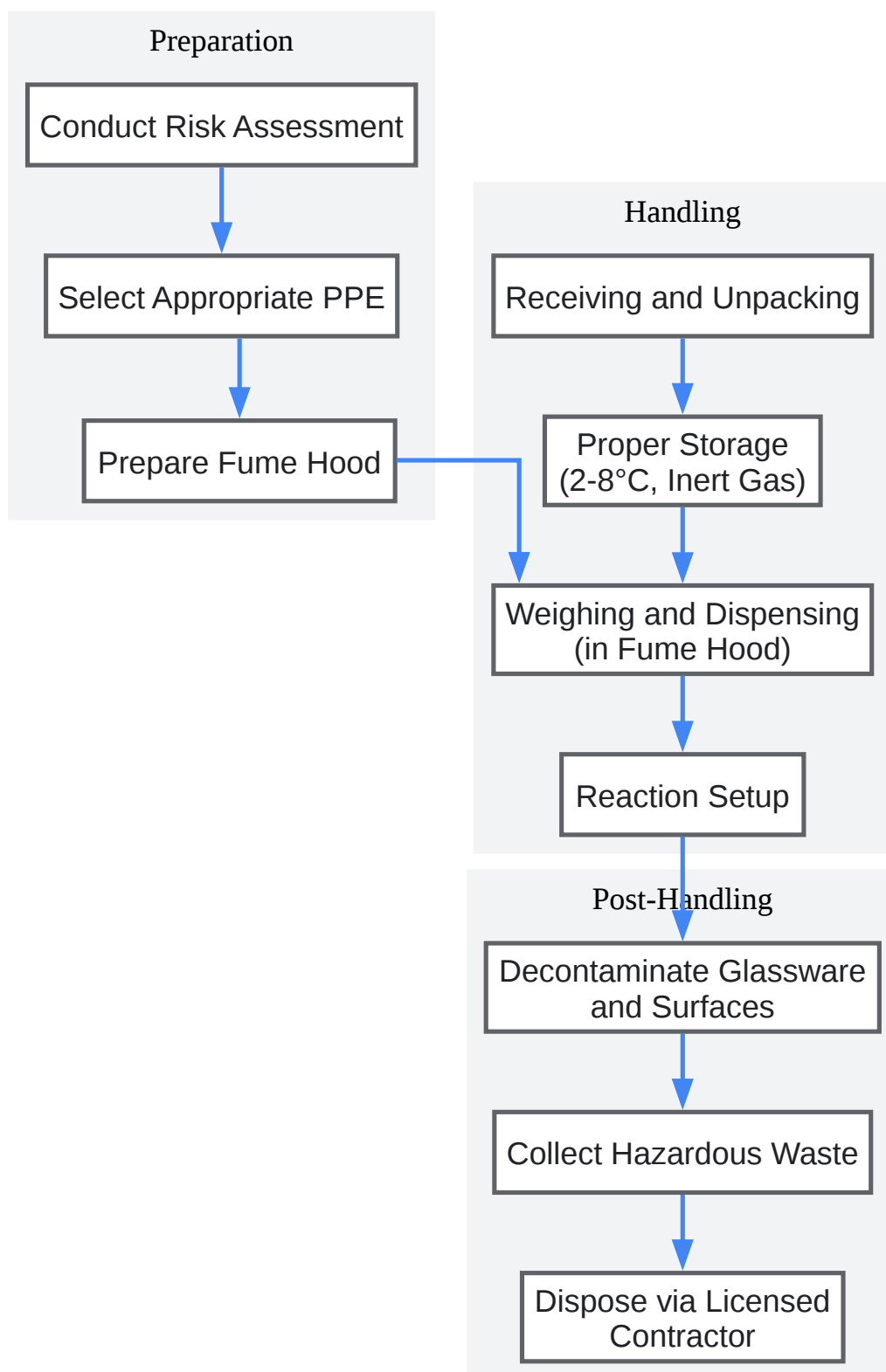
- After the initial rinse, wash the equipment with soap and water.
- Spill Response:
 - In case of a small spill, wear appropriate PPE and absorb the material with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
 - For large spills, evacuate the area and contact the institution's environmental health and safety department.
- Final Disposal: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not discharge to sewer systems.^[6]

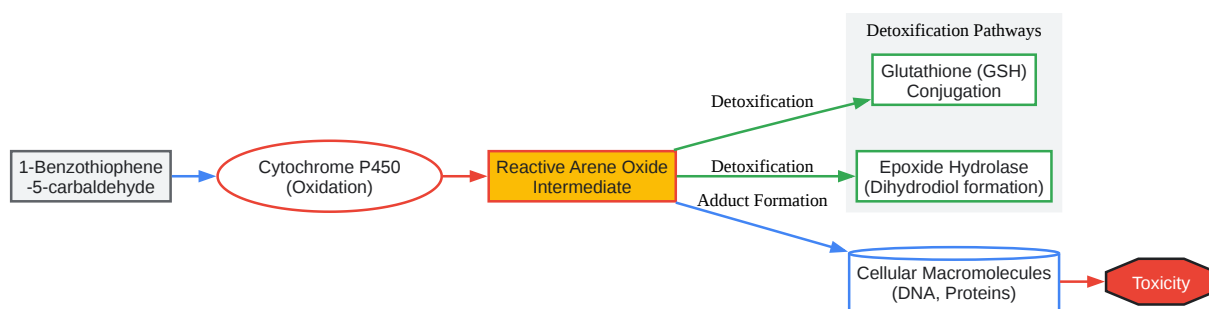
Visualized Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key workflows and potential biological pathways relevant to the safety and handling of **1-benzothiophene-5-carbaldehyde**.

Laboratory Handling Workflow

This diagram outlines the general workflow for handling hazardous chemicals like **1-benzothiophene-5-carbaldehyde** in a research setting.





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